

Application Notes and Protocols for Preparing LY 303511 Stock Solution in DMSO

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Abstract

LY 303511 is a pivotal small molecule inhibitor used in cancer research and cell biology. It is a structural analog of LY294002 and functions as a potent inhibitor of the mammalian target of rapamycin (mTOR) pathway, without significantly affecting phosphatidylinositol 3-kinase (PI3K) activity.[1][2][3] This makes it a valuable tool for dissecting cellular signaling pathways. Furthermore, LY 303511 has been shown to sensitize tumor cells to apoptosis induced by TRAIL (Tumor Necrosis Factor-Related Apoptosis-Inducing Ligand) and can induce apoptosis through the generation of reactive oxygen species (ROS).[4][5] Proper preparation of LY 303511 stock solutions is critical for obtaining reliable and reproducible experimental results. This document provides a detailed protocol for the preparation, storage, and handling of LY 303511 stock solutions in dimethyl sulfoxide (DMSO).

Data Presentation

A summary of the key quantitative data for **LY 303511** is presented in the table below for easy reference.



Property	Value	Source(s)
Molecular Formula	C19H18N2O2	[6]
Molecular Weight	306.36 g/mol	[6]
CAS Number	154447-38-8	
Appearance	Solid	[7]
Purity	≥98%	
Solubility in DMSO	Up to 100 mM	[7]
Storage Temperature	+4°C (short-term), -20°C (long-term)	[7]

Experimental Protocols Materials

- LY 303511 powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile, amber microcentrifuge tubes or glass vials with tight-fitting caps
- Calibrated micropipettes and sterile, filtered pipette tips
- Vortex mixer
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Protocol for Preparing a 10 mM Stock Solution of LY 303511 in DMSO

This protocol describes the preparation of a 10 mM stock solution of **LY 303511** in DMSO, a commonly used concentration for in vitro studies.



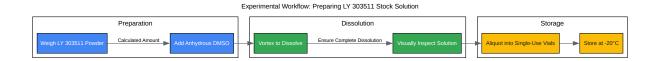
- Pre-weighing Preparation: Before opening the vial of LY 303511, gently tap it on a solid surface to ensure all the powder has settled at the bottom.
- Weighing LY 303511: On a calibrated analytical balance, carefully weigh out the desired amount of LY 303511 powder into a sterile amber microcentrifuge tube or glass vial. To prepare 1 mL of a 10 mM stock solution, weigh 3.06 mg of LY 303511.
 - Calculation: Molecular Weight (MW) of LY 303511 = 306.36 g/mol . To make a 10 mM (0.010 mol/L) solution, you need 0.010 moles per liter. For 1 mL (0.001 L), you need 0.010 mol/L * 0.001 L = 0.00001 moles. The mass required is 0.00001 moles * 306.36 g/mol = 0.00306 g or 3.06 mg.
- Solvent Addition: Using a calibrated micropipette, add the calculated volume of anhydrous DMSO to the vial containing the LY 303511 powder. For a 10 mM solution with 3.06 mg of LY 303511, add 1 mL of DMSO.
- Dissolution: Tightly cap the vial and vortex for 1-2 minutes until the LY 303511 is completely dissolved. Visually inspect the solution against a light source to ensure no solid particles remain. If necessary, gentle warming in a 37°C water bath can aid dissolution.
- Storage: Once the LY 303511 is fully dissolved, it is recommended to aliquot the stock solution into smaller, single-use volumes in tightly sealed amber vials. This minimizes contamination and degradation from repeated freeze-thaw cycles. Store the aliquots at -20°C for long-term storage. For short-term storage (a few days), +4°C is acceptable.[7]

Safety Precautions

- Always wear appropriate personal protective equipment (PPE), including a lab coat, gloves, and safety glasses, when handling LY 303511 and DMSO.
- Handle LY 303511 powder in a chemical fume hood to avoid inhalation.
- DMSO can facilitate the absorption of substances through the skin. Avoid direct contact with the skin.
- Consult the Safety Data Sheet (SDS) for LY 303511 and DMSO for complete safety information.



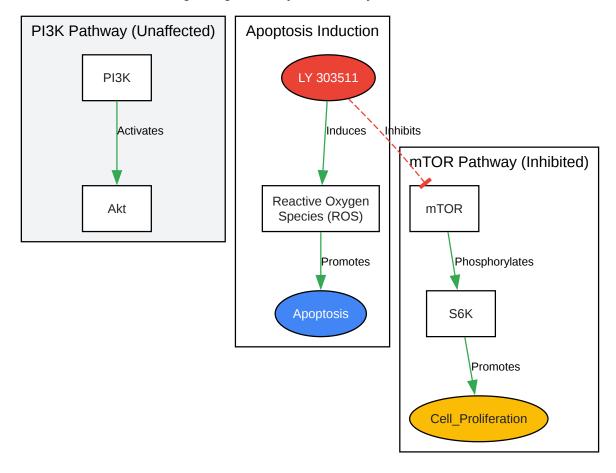
Visualizations



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Caption: Workflow for preparing **LY 303511** stock solution.

Signaling Pathway Affected by LY 303511



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Caption: LY 303511 inhibits mTOR signaling and induces apoptosis.

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